

2-Bromo-N,N-dimethylpropanamide: Proper Disposal & Handling Procedures

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Compound of Interest

Compound Name:	2-Bromo-N,N-dimethylpropanamide
CAS No.:	54537-47-2
Cat. No.:	B146678

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Executive Summary & Chemical Identity[1][2]

2-Bromo-N,N-dimethylpropanamide (CAS: 54537-47-2) is an

-haloamide used primarily as a chemical intermediate in organic synthesis.[1] It poses specific disposal challenges due to its dual nature: it is both a halogenated organic (generating HBr upon combustion) and a potent alkylating agent (electrophile).[1]

Standard solvent disposal methods are insufficient.[1] This guide outlines a self-validating disposal workflow that prioritizes containment and off-site destruction over bench-top neutralization, ensuring personnel safety and regulatory compliance.

Chemical Profile

Property	Data	Critical Implication for Disposal
CAS Number	54537-47-2	Use for waste manifesting.[1] [2]
Molecular Formula		Contains Nitrogen and Bromine.[1][2][3]
Flash Point	-63°C (145°F)	Combustible Liquid.[1] Class IIIA.
Reactivity	Electrophilic Alkylator	Reacts with nucleophiles (DNA, proteins).[1]
Hazards	Lachrymator, Irritant	Do not dispose of in open sinks or trash.[1]

Hazard Assessment: The "Why" Behind the Protocol

To ensure safety, you must understand the causality of the hazards associated with this compound.[1]

- Alkylating Potential: The Carbon-Bromine (C-Br) bond at the -position is highly susceptible to nucleophilic attack.[1] Improper disposal down the drain can alkylate aquatic biological systems.[1]
- Lachrymatory Effect: Even minor residual vapors can cause severe eye and respiratory irritation.[1] Waste containers must be hermetically sealed to prevent lab evacuation events.
- Combustion Byproducts: Burning this compound generates Hydrogen Bromide (HBr) and Nitrogen Oxides ().[1] Standard incinerators without caustic scrubbers cannot handle this waste, necessitating its classification as Halogenated Waste.[1]

Operational Disposal Protocol

Phase 1: Waste Segregation (The Critical Step)

Rule: Never mix **2-Bromo-N,N-dimethylpropanamide** with non-halogenated solvents (e.g., Acetone, Ethanol) or strong bases.[1]

- Incompatibility: Mixing with strong bases (NaOH, KOH) can trigger uncontrolled hydrolysis, releasing Dimethylamine (a toxic, flammable gas) and generating heat.[1]
- Correct Stream: Segregate into the Halogenated Organic Waste stream.[1]

Phase 2: Packaging & Labeling

Follow this step-by-step containment procedure to minimize exposure risks.[1]

- Select Container: Use High-Density Polyethylene (HDPE) or Amber Glass.[1] Avoid metal containers due to potential corrosion from hydrolysis byproducts (HBr).[1]
- Transfer: Perform all waste transfers inside a functioning fume hood.
- Seal: Ensure the cap has a chemically resistant liner (PTFE/Teflon).[1]
- Labeling: Apply a hazardous waste label immediately.
 - Primary Constituent: **2-Bromo-N,N-dimethylpropanamide**[1][2]
 - Hazard Checkboxes: Toxic Irritant Combustible[1]
 - Warning: Add "LACHRYMATOR - DO NOT OPEN OUTSIDE HOOD"

Phase 3: Decontamination of Glassware (Trace Residues)

For glassware or minor spills, "contain and burn" is not practical.[1] Use this chemical destruction method for trace amounts only.

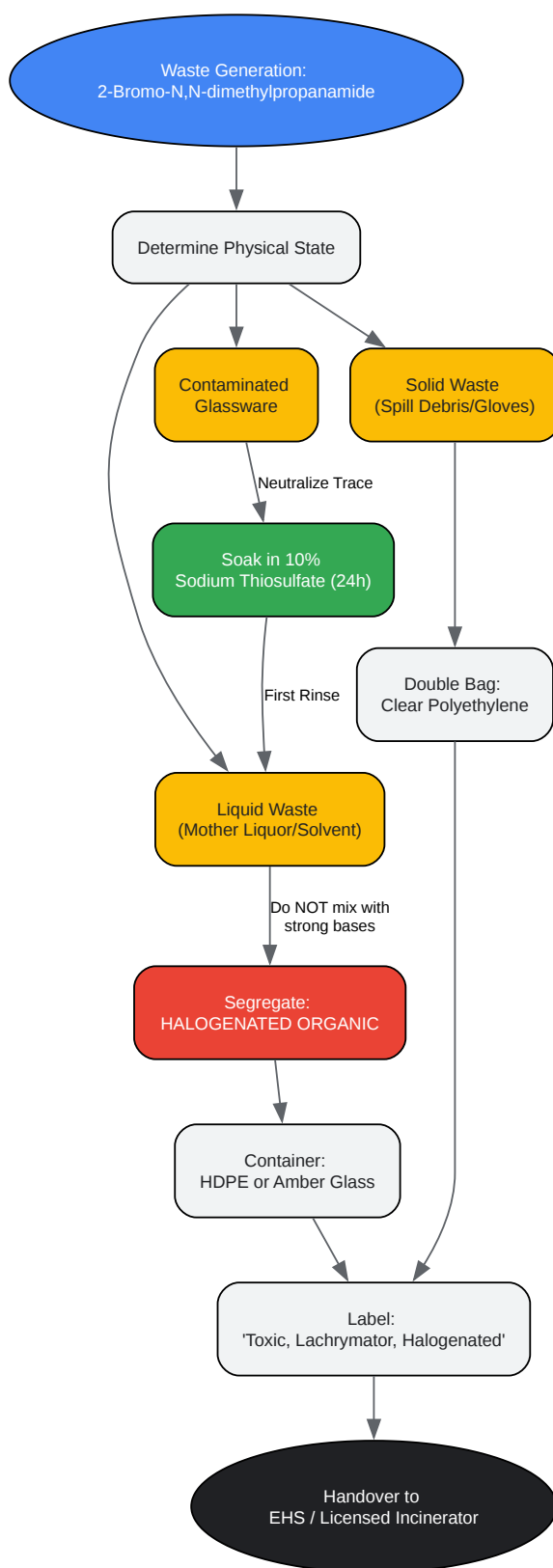
- Reagent: 10% Sodium Thiosulfate () aqueous solution.
- Mechanism: Thiosulfate acts as a sulfur nucleophile, displacing the bromine atom via an

reaction, converting the toxic alkyl bromide into a water-soluble, non-toxic Bunte salt.[1]

- Protocol:
 - Soak contaminated glassware in thiosulfate solution for 24 hours.[1]
 - Rinse with water.[1][4][5]
 - Collect the first rinse as halogenated waste (conservative approach).[1]
 - Subsequent rinses can be sewered if local regulations permit.[1]

Decision Logic & Workflow

The following diagram illustrates the decision matrix for handling this compound, ensuring no critical step is missed.



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Figure 1: Decision tree for the segregation and disposal of **2-Bromo-N,N-dimethylpropanamide** waste streams.

Emergency Procedures

Spill Response (Small Scale < 500 mL)

- Evacuate: Clear the immediate area. The lachrymatory vapors will spread quickly.[1]
- PPE: Wear nitrile gloves (double gloved), safety goggles, and a lab coat.[1] If outside a hood, a half-mask respirator with organic vapor cartridges is recommended.[1]
- Absorb: Do not use paper towels (high surface area promotes evaporation).[1] Use an inert absorbent like Vermiculite or Spill-X-S.[1]
- Collect: Scoop absorbed material into a wide-mouth jar. Seal and label as solid hazardous waste.[1]
- Clean: Wipe the surface with 10% Sodium Thiosulfate solution to neutralize residues.[1]

Waste Codes (Regulatory Reference)

Consult your local EHS officer, but standard classifications include:

- RCRA (USA): Likely D001 (Ignitable) if in solvent; otherwise, chemically listed codes may apply depending on formulation.[1] Often managed as "Non-regulated halogenated waste" destined for incineration.[1]
- EU Waste Code: 16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).[1]

References

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